

Application Notes and Protocols for Laboratory Use of CJC-1295

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Compound of Interest

Compound Name: CJC-1295

Cat. No.: B1424770

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Introduction

CJC-1295 is a synthetic analogue of Growth Hormone-Releasing Hormone (GHRH) with a modified 29-amino acid sequence that enhances its stability and prolongs its biological activity. [1] It is a potent stimulator of growth hormone (GH) secretion from the anterior pituitary gland. [2] This document provides detailed protocols for the proper handling, storage, reconstitution, and disposal of **CJC-1295** for research purposes. It also includes experimental protocols for common in vitro and in vivo applications.

Mechanism of Action

CJC-1295 functions as a GHRH analogue by binding to and activating GHRH receptors on the surface of somatotroph cells in the anterior pituitary. [1][3] This activation initiates a G-protein coupled signaling cascade, primarily through the stimulation of adenylyl cyclase. This leads to an increase in intracellular cyclic adenosine monophosphate (cAMP), which in turn activates Protein Kinase A (PKA). [1][2] PKA then phosphorylates downstream targets, including transcription factors like Pit-1 and CREB, resulting in increased transcription of the growth hormone gene and subsequent synthesis and secretion of GH. [2]

Safety and Handling Precautions

As with any synthetic peptide, the exact hazards of **CJC-1295** are not fully determined, and it should be treated as a potentially hazardous substance.[4]

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves, when handling **CJC-1295** in its lyophilized or reconstituted form.[4]
- **Designated Workspace:** Confine all handling of the peptide to a designated, clean laboratory area, such as a chemical fume hood or a biosafety cabinet, to minimize the risk of inhalation and cross-contamination.[2]
- **Avoid Inhalation and Contact:** Avoid inhaling the lyophilized powder or allowing the peptide to come into contact with skin or eyes.[4]

Emergency Procedures

- **Skin Contact:** Immediately wash the affected area with soap and copious amounts of water. [5]
- **Eye Contact:** Flush the eyes with large amounts of water for at least 15 minutes.[5]
- **Inhalation:** Move the individual to an area with fresh air.[5]
- **Spill:** Absorb any spills with inert material and place it in a sealed, labeled container for proper disposal. Ventilate the area and thoroughly clean the spill site.[5]

Storage and Stability

Proper storage is crucial to maintain the integrity and activity of **CJC-1295**.

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C to -80°C	Up to 4 years	For long-term storage, ensure the vial is sealed and protected from moisture. [6] [7]
2-8°C	Short to medium-term		
Room Temperature	Several weeks	Stable for short periods, such as during shipping. [7]	
Reconstituted Solution	2-8°C	Up to 30 days	Store in a refrigerator immediately after reconstitution. [2]
-20°C	Up to 3-4 months	Aliquoting into single-use volumes is highly recommended to avoid repeated freeze-thaw cycles, which can degrade the peptide. [2]	

Reconstitution Protocol

Reconstitution should be performed using aseptic techniques in a clean environment.

Materials Required

- Vial of lyophilized **CJC-1295**
- Sterile reconstitution solvent (e.g., bacteriostatic water for injection, sterile water)
- Sterile syringe with a fine-gauge needle (e.g., 29-31 gauge)
- Alcohol preparation pads

Reconstitution Procedure

- **Equilibrate:** Allow the lyophilized **CJC-1295** vial and the reconstitution solvent to reach room temperature to prevent condensation.[\[8\]](#)
- **Sanitize:** Clean the rubber stoppers of both vials with an alcohol preparation pad and allow them to air dry.[\[8\]](#)
- **Aspirate Solvent:** Using a sterile syringe, draw up the desired volume of the reconstitution solvent. Common ratios include 1 mL of solvent for a 2-5 mg peptide vial or 2 mL for a 10 mg vial.[\[9\]](#)
- **Inject Solvent:** Slowly and gently inject the solvent into the vial of lyophilized powder. Angle the needle so that the liquid runs down the side of the vial to prevent foaming and potential degradation of the peptide.[\[8\]](#) Do not shake or vigorously agitate the vial.
- **Dissolution:** Gently swirl the vial in a circular motion or roll it between the palms until the powder is completely dissolved. The resulting solution should be clear and free of any particulate matter.[\[2\]](#)
- **Labeling:** Clearly label the reconstituted vial with the peptide name, final concentration, and the date of reconstitution.

Solubility Data

Solvent	Solubility	Reference
DMSO	~1 mg/mL	[6] [10]
Water	Easily soluble	[11]
Ethanol	Slightly soluble / Easily soluble	[6] [10] [11]
Dimethylformamide (DMF)	Slightly soluble	[6] [10]

Experimental Protocols

In Vitro Protocol: Growth Hormone (GH) Release Assay from Primary Pituitary Cells

This protocol outlines a method to quantify the dose-dependent effect of **CJC-1295** on GH secretion from primary rodent pituitary cell cultures.[\[2\]](#)

5.1.1 Cell Culture Preparation

- **Gland Dissection:** Euthanize rats according to institutional guidelines and aseptically dissect the anterior pituitary glands.
- **Enzymatic Digestion:** Mince the tissue and incubate in a solution of collagenase and hyaluronidase in Hank's Balanced Salt Solution (HBSS) at 37°C with gentle agitation. Add DNase I towards the end of the incubation period.[\[2\]](#)
- **Cell Dispersion:** Gently triturate the digested tissue to create a single-cell suspension.
- **Plating:** Plate the cells in appropriate culture plates and allow them to adhere for 48-72 hours in DMEM supplemented with fetal bovine serum and antibiotics.

5.1.2 GH Release Assay

- **Starvation:** Replace the culture medium with serum-free DMEM and incubate for 1-2 hours.
- **Stimulation:** Prepare serial dilutions of **CJC-1295** in serum-free DMEM. Effective concentrations can range from picomolar to micromolar.[\[10\]](#) Remove the starvation medium and add the **CJC-1295** dilutions or a vehicle control to the cells.
- **Incubation:** Incubate the cells for a specified time (e.g., 4 hours) at 37°C.[\[2\]](#)
- **Supernatant Collection:** After incubation, collect the cell culture supernatant from each well and centrifuge to remove any detached cells.
- **GH Quantification:** Measure the GH concentration in the supernatants using a commercially available rat/mouse GH ELISA kit, following the manufacturer's instructions.

In Vitro Protocol: Intracellular cAMP Assay

This protocol measures the activation of the adenylyl cyclase pathway in response to **CJC-1295**.[\[2\]](#)

- Cell Preparation: Prepare and plate primary pituitary cells as described in section 5.1.1.
- Pre-treatment: Pre-incubate the cells with a phosphodiesterase inhibitor like IBMX (3-isobutyl-1-methylxanthine) for 15-30 minutes to prevent cAMP degradation.
- Stimulation: Add various concentrations of **CJC-1295** or a vehicle control to the cells.
- Incubation: Incubate for a short period (e.g., 15-30 minutes) at 37°C.[\[2\]](#)
- Cell Lysis: Aspirate the medium and lyse the cells using the lysis buffer provided in a commercial cAMP assay kit.
- cAMP Quantification: Measure the intracellular cAMP levels using a competitive ELISA-based cAMP assay kit, following the manufacturer's instructions.

In Vivo Protocol: Rodent Growth and Hormone Level Study

This protocol is based on studies evaluating the effect of **CJC-1295** on growth and hormone levels in mice.[\[12\]](#)[\[13\]](#)

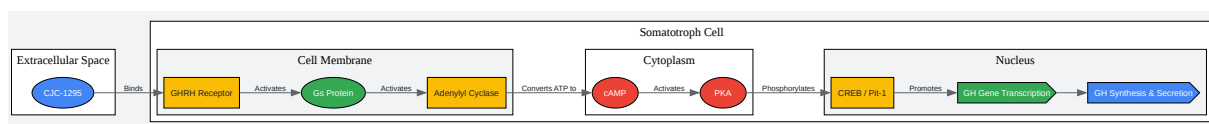
5.3.1 Animal Model and Dosing

- Animal Selection: Use an appropriate rodent model, such as GHRH knockout mice or wild-type strains.[\[12\]](#)
- Acclimatization: Allow animals to acclimate to the facility for at least one week before the start of the experiment.
- Reconstitution: Prepare **CJC-1295** for injection by reconstituting it in bacteriostatic water.
- Administration: Administer **CJC-1295** via subcutaneous injection. Dosing regimens can vary. For example, a study in GHRH knockout mice used daily injections of 2 µg of **CJC-1295** for 5 weeks.[\[12\]](#) Human clinical trials have used doses ranging from 30-60 µg/kg.[\[14\]](#)

5.3.2 Outcome Measures

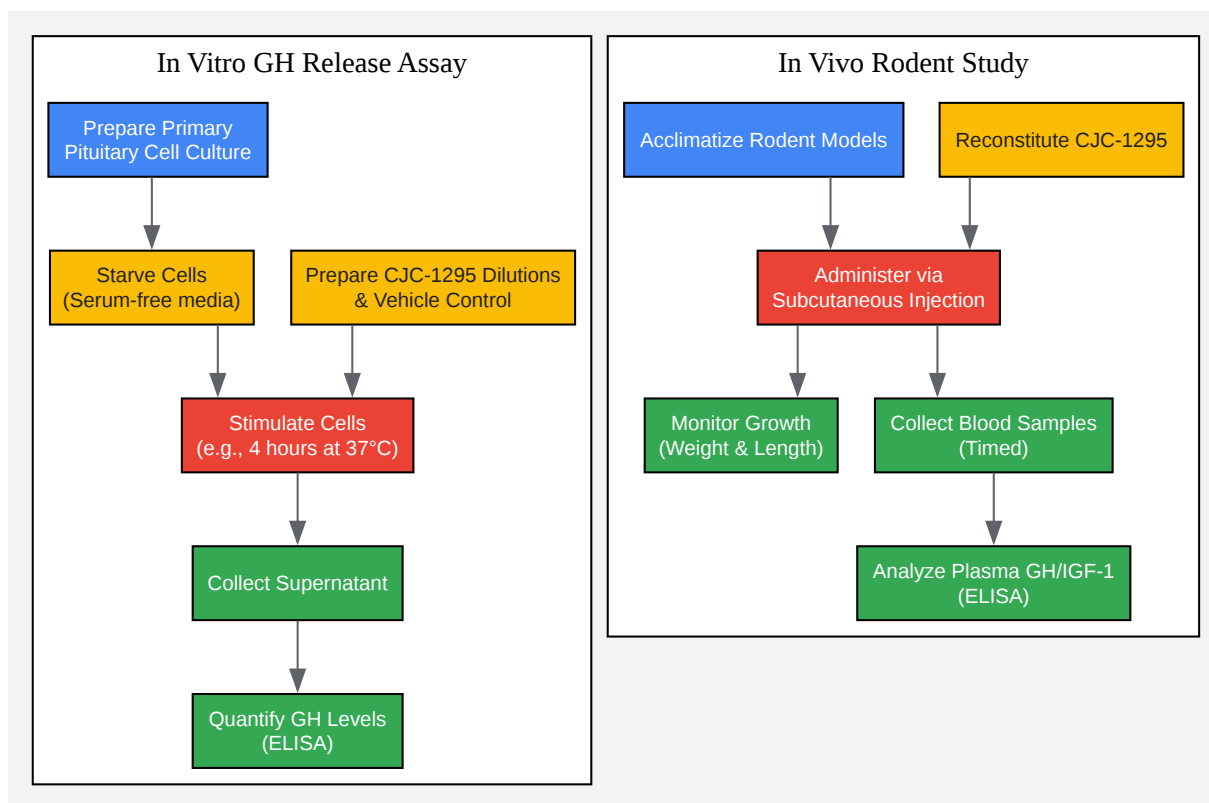
- Growth Monitoring: Monitor body weight and length (e.g., nose-to-anus length) regularly throughout the study.[13]
- Blood Collection: Collect blood samples at specified time points post-injection to analyze hormone levels. The timing should be based on the expected pharmacokinetic profile of the peptide.
- Hormone Analysis: Separate plasma and measure GH and IGF-1 concentrations using species-specific ELISA kits. After a single injection in humans, GH levels can increase 2- to 10-fold for 6 or more days, and IGF-1 levels can increase 1.5- to 3-fold for 9-11 days.[14]

Mandatory Visualizations



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Caption: **CJC-1295** Signaling Pathway in Pituitary Somatotrophs.



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Caption: Experimental Workflows for **CJC-1295** Studies.

Disposal Protocol

Proper disposal of **CJC-1295** and all contaminated materials is essential for laboratory safety and environmental protection. Peptide waste should be treated as chemical waste.

- **Waste Segregation:** Do not dispose of **CJC-1295** or contaminated materials in the regular trash or down the drain. Collect all waste, including unused peptide, empty vials, contaminated pipette tips, gloves, and other labware, in a designated and clearly labeled hazardous waste container.

- Containerization: Ensure the waste container is chemically compatible, sealed to prevent leakage, and properly labeled with "Hazardous Chemical Waste," the name of the chemical, and the accumulation start date.[5]
- Sharps Disposal: All needles and syringes used for reconstitution or injection must be disposed of in a designated, puncture-resistant sharps container.[5]
- Institutional Guidelines: Adhere strictly to your institution's Environmental Health & Safety (EHS) guidelines for chemical waste disposal. Contact your EHS office to schedule a pickup for the hazardous waste container.
- Documentation: Maintain meticulous records of all disposal activities, including the material's identity, quantity, and date of disposal, as required by your institution.[5]

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